

Application Notes and Protocols: Potassium Cobaltinitrite in Pigment Manufacturing

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: POTASSIUM COBALTINITRITE

CAS No.: 13782-01-9

Cat. No.: B1143538

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These application notes provide a comprehensive overview of the use of **potassium cobaltinitrite**, also known as Aureolin or Cobalt Yellow (PY40), in the manufacturing of pigments. This document includes detailed information on the pigment's properties, synthesis protocols, and performance characteristics.

Introduction

Potassium cobaltinitrite, with the chemical formula $K_3[Co(NO_2)_6]$, is a synthetic inorganic pigment prized for its transparent, vibrant yellow hue.^{[1][2]} First synthesized in the mid-19th century, it has been used by artists and in various industrial applications for coloring materials such as glass, porcelain, and rubber.^{[2][3]} The pigment is also known by several other names, including Cobalt Yellow, Fischer's Yellow, and C.I. Pigment Yellow 40.^[2]

Physicochemical Properties

Potassium cobaltinitrite is a yellow, microcrystalline powder that is slightly soluble in water and insoluble in alcohol.^[3] Its properties can vary depending on the synthetic method

employed, particularly concerning particle size, which in turn influences its optical characteristics.

Quantitative Data

The following tables summarize the key quantitative properties of **potassium cobaltinitrite**.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	$K_3[Co(NO_2)_6]$	[1]
Molecular Weight	452.26 g/mol	[2]
Color Index Name	PY40	[1]
CAS Number	13782-01-9	[2]
Percent Composition	Co: 13.03%, K: 25.94%, N: 18.58%, O: 42.45%	[2]
Density	~2.6 g/cm ³	[4]
Solubility in Water	Slightly soluble	[4]
Solubility in Alcohol	Insoluble	[3]

Table 2: Colorimetric Data for Aureolin (PY40)

Color Space	Values	Reference
CIECAM J,a,b	J: 77, a: 2, b: 69	[4]
Hex Triplet	#FDEE00	[2]
sRGB (r, g, b)	(253, 238, 0)	[2]
HSV (h, s, v)	(56°, 100%, 99%)	[2]
CIE LChuv (L, C, h)	(93, 102, 80°)	[2]

Table 3: Particle Size and Yield Data from Different Synthesis Methods

Synthesis Method	Mean Particle Size	Particle Size Range	Yield	Reference
Exchange Reaction	1.2 μm	0.5 - 3 μm	90%	[4]
Direct Precipitation	2.5 μm	1 - 7 μm	97%	[4]
Mixed Procedure	10 μm	4 - 13 μm	83%	[4]

Lightfastness and Stability

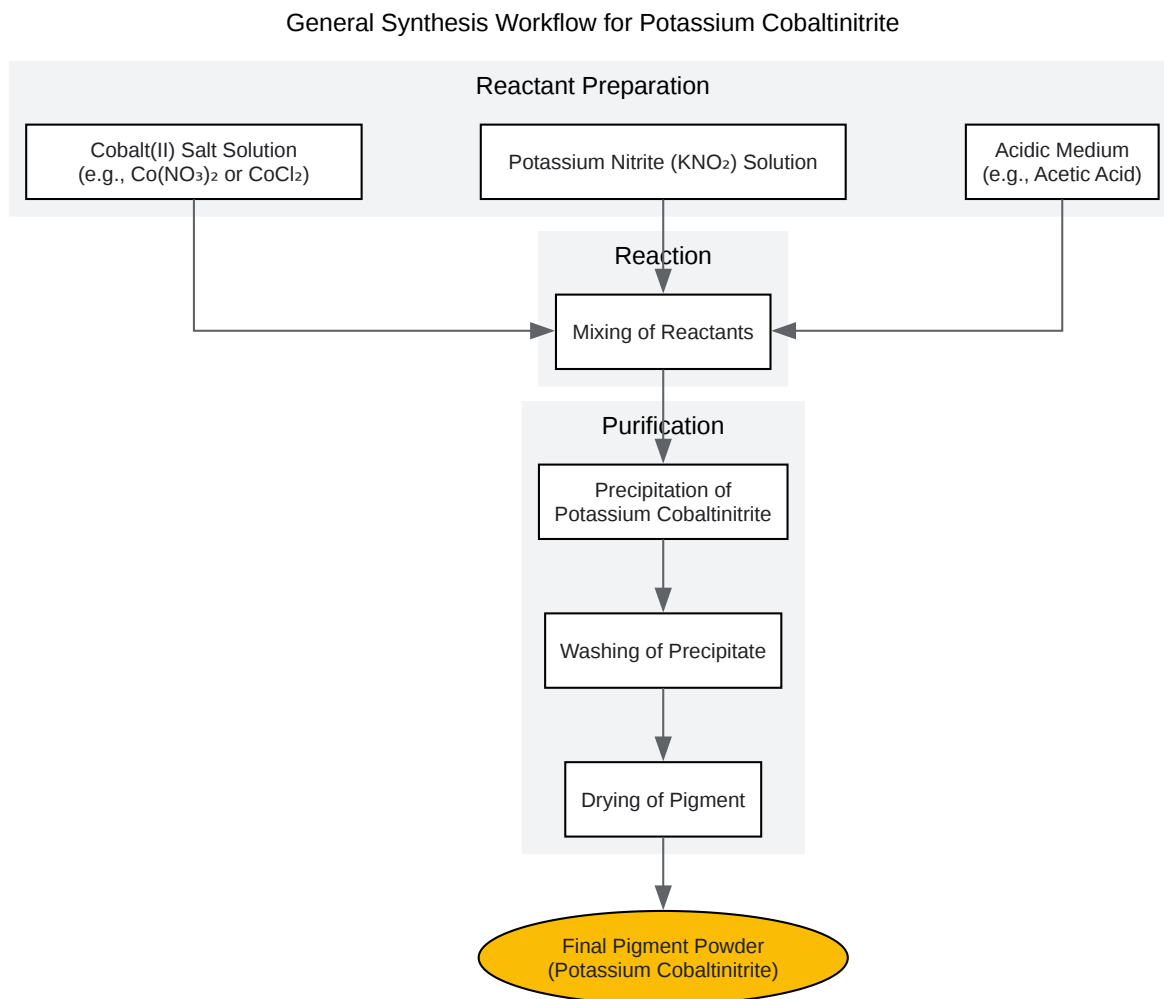
The lightfastness of Aureolin (PY40) is a subject of considerable discussion. While some sources provide an ASTM lightfastness rating of II ("Very Good"), extensive independent testing suggests that it is not reliably permanent.[4][5] The pigment is known to fade and discolor, often turning a dull brownish-grey upon prolonged exposure to light, particularly in watercolor applications.[6] This instability is a critical consideration for applications requiring long-term color fidelity.

Experimental Protocols for Synthesis

Three primary methods for the synthesis of **potassium cobaltinitrite** are detailed below. The choice of method can significantly impact the resulting pigment's particle size and yield.

General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **potassium cobaltinitrite** pigment.



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Caption: General workflow for the synthesis of **potassium cobaltinitrite** pigment.

Protocol 1: Exchange Reaction Method

This method involves the reaction of sodium cobaltinitrite with a potassium salt. It is reported to produce the finest particles.[4]

Materials:

- Sodium cobaltinitrite ($\text{Na}_3[\text{Co}(\text{NO}_2)_6]$)
- Potassium nitrite (KNO_2) solution (27 wt%)
- Distilled water

Procedure:

- Dissolve sodium cobaltinitrite in water at 55 ± 5 °C.
- Combine the sodium cobaltinitrite solution with the 27 wt% potassium nitrite solution. The recommended molar ratio is $\text{Na}_3[\text{Co}(\text{NO}_2)_6] : \text{KNO}_2 = 1:3$.
- Stir the reaction mixture at a rate of 400 ± 50 rpm. A copious yellow precipitate will form.
- Allow the precipitate to settle for 15-16 hours.
- Wash the resulting crystals with distilled water four to eight times until the pH of the wash water is approximately 4.5.
- Filter the solid and dry it in a drying oven at 90 ± 5 °C for 32 hours.
- The expected yield is approximately 90%.^[7]

Protocol 2: Direct Precipitation Method

This method involves the direct reaction of a cobalt salt with potassium nitrite in an acidic medium and generally results in the highest yield and purity.^[4]

Materials:

- Cobalt(II) nitrate ($\text{Co}(\text{NO}_3)_2$) solution (22 wt%)
- Potassium nitrite (KNO_2) solution (27 wt%)
- Acetic acid (CH_3COOH) solution (50 wt%)

Procedure:

- Combine the 22 wt% cobalt(II) nitrate solution and the 27 wt% potassium nitrite solution in a molar ratio of $\text{Co}(\text{NO}_3)_2 : \text{KNO}_2 = 1:7$.
- Heat the mixture to $70 \pm 5^\circ\text{C}$.
- Acidify the mixture with 50 wt% acetic acid in a molar ratio of $\text{Co}(\text{NO}_3)_2 : \text{CH}_3\text{COOH} = 1:2$.
The addition of acid will cause a vigorous evolution of nitrogen oxides. The reaction mixture will change color from brown to violet and then to orange.
- Stir the mixture at 500 ± 50 rpm for 30 minutes.
- Wash and dry the resulting precipitate as described in Protocol 1.
- The expected yield is up to 97%.[\[4\]](#)

Protocol 3: Mixed Procedure

This method combines aspects of the other two procedures and results in the largest crystals.
[\[4\]](#)

Materials:

- Cobalt(II) nitrate solution (25 wt%)
- Potassium nitrate (KNO_3) solution (22 wt%)
- Sodium nitrite (NaNO_2) solution (40 wt%)
- Acetic acid (CH_3COOH) solution (50 wt%)
- 20% alkali solution (for absorbing nitrogen oxides)

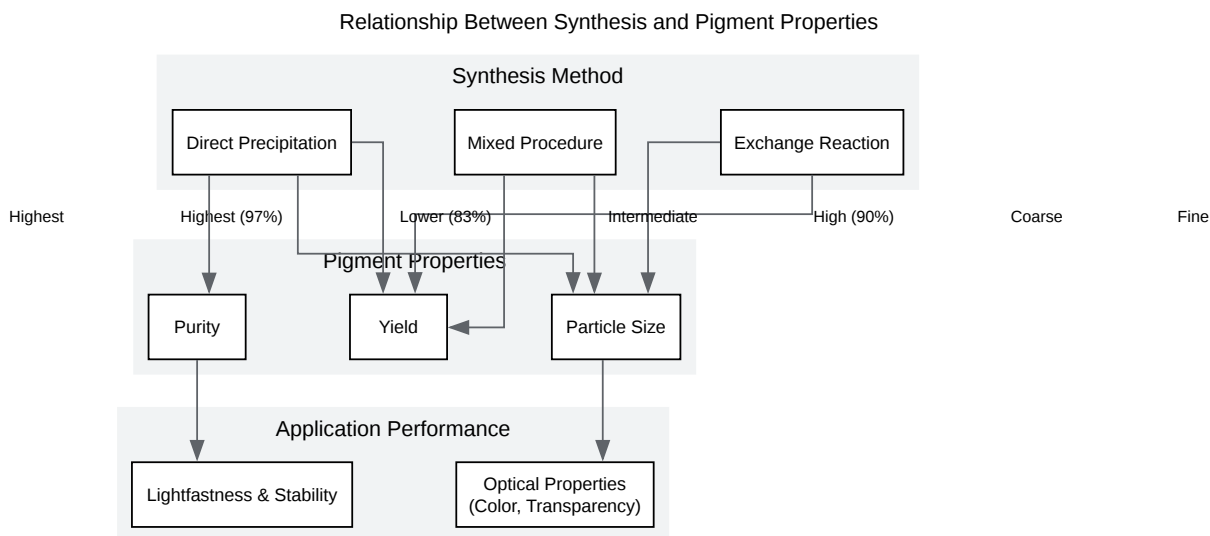
Procedure:

- Combine the 25 wt% cobalt nitrate solution, 22 wt% potassium nitrate solution, and 40 wt% sodium nitrite solution.

- Stir the reaction mixture for 30-40 minutes at a rate of 500 ± 50 rpm.
- Acidify the mixture with 50 wt% acetic acid. This will be accompanied by the evolution of large amounts of nitrogen oxides, which should be absorbed with a 20% alkali solution.
- After the addition of acetic acid over 5 minutes, the mixture will change color from brownish-red to yellow.
- Wash and dry the product as described in Protocol 1.
- The expected yield is approximately 83%.^[7]

Logical Relationship of Synthesis Parameters and Pigment Properties

The choice of synthesis protocol directly influences the physical properties of the resulting **potassium cobaltinitrite** pigment, which in turn affects its performance in various applications.



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Caption: Influence of synthesis method on pigment properties and performance.

Conclusion

Potassium cobaltinitrite is a historically significant yellow pigment with unique transparent qualities. While its synthesis is well-documented and can be controlled to produce a range of particle sizes and yields, its application is limited by its questionable lightfastness. For applications requiring high permanence, alternative yellow pigments should be considered. However, for historical reproductions or applications where its specific hue and transparency are desired and light exposure is controlled, **potassium cobaltinitrite** remains a relevant material for study and use.

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